

A Comparative Guide to Urea Phosphate and Diammonium Phosphate in Saline Soils

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Urea phosphate*

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The selection of an appropriate phosphorus fertilizer is critical for optimizing crop yields in saline soils, a challenging environment for plant growth. This guide provides an objective comparison of two common phosphorus fertilizers, **Urea Phosphate** (UP) and Diammonium Phosphate (DAP), supported by experimental data. We delve into their performance, effects on soil properties, and the underlying mechanisms that influence their efficacy in saline agricultural systems.

Performance Comparison in Saline Conditions

Experimental studies have demonstrated notable differences in the performance of **Urea Phosphate** and Diammonium Phosphate in saline environments. **Urea Phosphate** has shown superiority in enhancing grain yield and phosphorus fertilizer efficiency for crops like wheat when compared to DAP under saline conditions.^[1] This is attributed to its acidic nature, which can improve nutrient availability in alkaline and saline soils.^{[2][3]}

Conversely, while Diammonium Phosphate can mitigate the negative impacts of salinity on plant growth, its effectiveness can be influenced by the level of salinity and the application rate.^{[4][5]} In some cases, high application rates of DAP have been associated with increased soil salinity levels.^[6]

Quantitative Data Summary

The following tables summarize quantitative data from comparative studies on the effects of **Urea Phosphate** and Diammonium Phosphate on wheat and maize grown in saline soils.

Table 1: Effect of **Urea Phosphate** (UP) and Diammonium Phosphate (DAP) on Wheat Yield and Phosphorus Uptake in Saline Soil[1]

Treatment (P ₂ O ₅ rate)	Plant Height (cm)	Spike Length (cm)	Grain Yield (g/pot)	Straw Weight (g/pot)	P Uptake in Grain (mg/pot)
Control (0 ppm)	-	-	-	-	-
UP (60 ppm)	-	-	9.24	11.93 - 16.0	9.45 - 13.0
DAP (80 ppm)	-	-	8.98	9.2 - 13.3	7.93 - 11.23

Note: The study highlighted that UP at 60 ppm P₂O₅ produced a higher grain yield than DAP at 80 ppm P₂O₅.

Table 2: Influence of **Urea Phosphate** on Maize Yield and Soil Properties in Saline-Alkaline Soil[7]

Treatment	Maize Yield Increase (%)	P Utilization Efficiency Increase (%)	Soil pH Reduction	Increase in Available P (%)
Full-rate UP vs. Conventional P	13.55 - 18.89	7.09 - 7.21	0.15 - 0.28	21.25 - 58.90
50% Reduced-P UP vs. Full-rate Conventional P	No significant difference	-	-	-

Impact on Soil Properties

The chemical composition of these fertilizers dictates their reaction in the soil and subsequent impact on soil properties, which is particularly crucial in saline environments.

Urea Phosphate: As an acidic fertilizer, UP can help to lower the pH of the soil in the immediate vicinity of the fertilizer granule.^{[1][2]} This acidification can enhance the availability of phosphorus and other micronutrients, which are often less available in the high pH conditions typical of saline and calcareous soils.^{[2][7]} Studies have shown that UP application can reduce soil pH and increase the concentration of available phosphorus.^[7]

Diammonium Phosphate: DAP has a slightly alkaline effect on the soil upon initial application.^{[6][8]} In saline-sodic soils, the application of DAP has been shown to have a less significant impact on soil pH compared to more acidic fertilizers.^[9] Long-term application of DAP may contribute to an increase in soil pH.^[8]

Experimental Protocols

Understanding the methodologies behind the cited data is essential for critical evaluation. Below are summaries of the experimental protocols from key studies.

Study 1: Comparison of Phosphorus Fertilizer Efficiency in Wheat under Saline Conditions^[1]

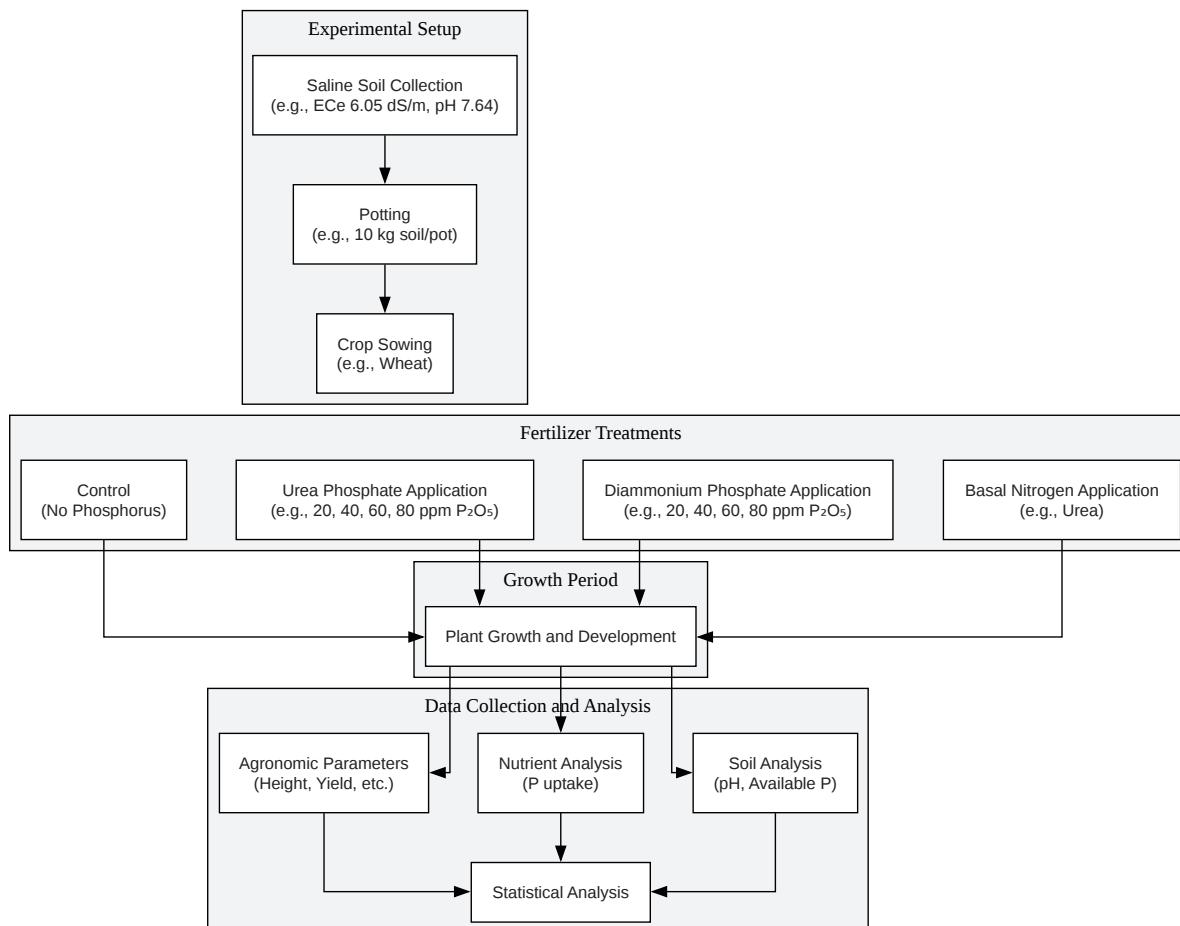
- Objective: To compare the efficiency of **Urea Phosphate** and Diammonium Phosphate on wheat growth in saline soil.
- Experimental Design: A pot experiment was conducted using 10 kg of saline soil (ECe 6.05 dS/m, pH 7.64) per pot.
- Treatments: Phosphorus was applied at rates of 0, 20, 40, 60, and 80 mg P₂O₅ kg⁻¹ soil from either UP or DAP at the time of sowing. Nitrogen was applied as urea at a rate of 150 kg N ha⁻¹ in two splits.
- Measurements: Agronomic parameters such as plant height, spike length, grain yield, and straw weight were recorded. Phosphorus uptake in the grain was also analyzed.

Study 2: Effect of Urea Phosphate on Maize in Saline-Alkaline Soil[7]

- Objective: To evaluate the effects of **Urea Phosphate** on soil properties and maize growth in coastal saline-alkali soils.
- Experimental Design: A two-year field experiment was conducted with maize as the test crop.
- Treatments: Treatments included **Urea Phosphate** at full and 50% reduced phosphorus application rates compared to conventional phosphorus fertilizer.
- Measurements: Soil pH, bulk density, available phosphorus, phosphatase activity, root length density, maize yield, and phosphorus utilization efficiency were measured.

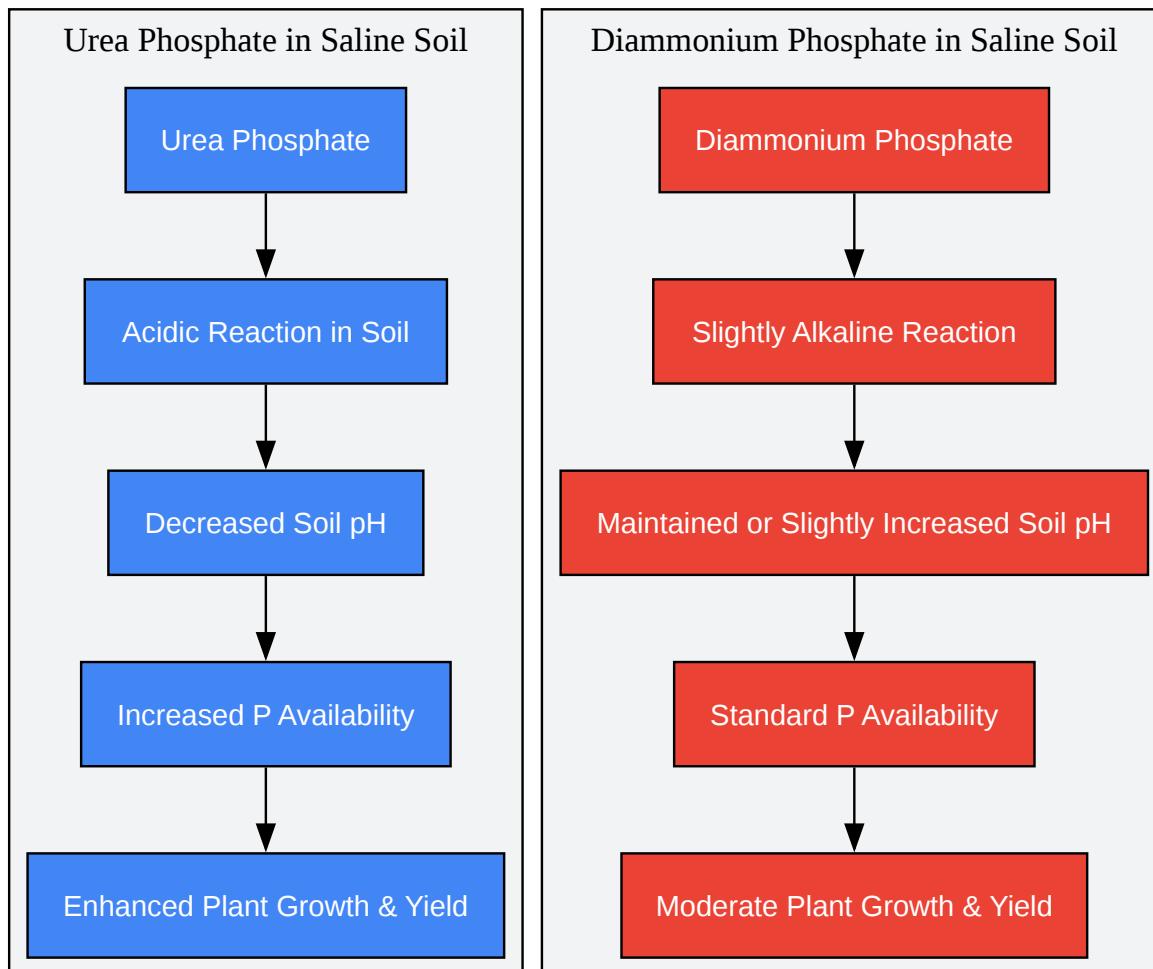
Logical Workflow and Comparative Effects

The following diagrams illustrate the logical workflow of a comparative fertilizer study and the differential effects of **Urea Phosphate** and Diammonium Phosphate in saline soils.



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Caption: Experimental workflow for comparing fertilizer performance.



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Caption: Comparative effects of UP and DAP in saline soils.

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- To cite this document: BenchChem. [A Comparative Guide to Urea Phosphate and Diammonium Phosphate in Saline Soils]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3432535#comparing-urea-phosphate-and-diammonium-phosphate-in-saline-soils>]

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